

Navigating the Disposal of Davasaicin: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *Davasaicin*

Cat. No.: *B1669841*

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Providing critical safety and logistical information for the proper handling and disposal of **davasaicin** is paramount for ensuring a safe laboratory environment. This guide offers procedural steps and essential data to support researchers, scientists, and drug development professionals in managing this capsaicin derivative and δ -opioid receptor agonist.

Without a specific Safety Data Sheet (SDS) for **davasaicin**, a conservative approach to its disposal is necessary, treating it as a potentially hazardous substance. The following procedures are based on general best practices for the disposal of research-grade chemicals and analogous compounds like capsaicin.

Immediate Safety and Handling Precautions

Before beginning any disposal procedure, ensure that appropriate personal protective equipment (PPE) is worn, including safety goggles, chemical-resistant gloves, and a lab coat. All handling of **davasaicin** waste should be conducted in a well-ventilated area, preferably within a chemical fume hood.

Step-by-Step Disposal Procedures

- Waste Identification and Segregation:
 - Label a dedicated, leak-proof container as "Hazardous Waste: **Davasaicin**."

- Do not mix **davasaicin** waste with other chemical waste streams unless compatibility has been verified.
- Collection of Waste:
 - Solid Waste: Collect any solid **davasaicin**, contaminated labware (e.g., pipette tips, vials), and PPE in the designated hazardous waste container.
 - Liquid Waste: For solutions containing **davasaicin**, use a separate, clearly labeled, and sealed container. Avoid overfilling containers; a good practice is to leave about 10% of the container volume as headspace to accommodate expansion.
- Storage of Waste:
 - Store the sealed **davasaicin** waste container in a designated, secure, and well-ventilated satellite accumulation area.
 - Ensure the storage area is away from general laboratory traffic and incompatible chemicals.
- Arranging for Disposal:
 - Contact your institution's Environmental Health and Safety (EHS) office to schedule a pickup for the hazardous waste.
 - Provide the EHS office with all available information about the waste, including the name "**Davasaicin**" and any known chemical properties.

Quantitative Data

The following table summarizes key chemical properties of **davasaicin** as identified from publicly available data.^[1]

Property	Value	Source
Molecular Formula	C ₂₂ H ₃₀ N ₂ O ₃	PubChem[1]
Molecular Weight	370.5 g/mol	PubChem[1]
CAS Number	147497-64-1	PubChem[1]

Experimental Protocols

As no specific experimental protocols for the disposal of **davasaicin** were found, the recommended procedure is to adhere to the general guidelines for chemical waste disposal provided by your institution and local regulatory bodies. Always consult your organization's Chemical Hygiene Plan for detailed instructions.

Visualizing the Disposal Workflow

The following diagram illustrates the general workflow for the proper disposal of **davasaicin** in a laboratory setting.



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Caption: General workflow for the safe disposal of **Davasaicin**.

It is crucial to remember that these are general guidelines. Always prioritize and adhere to the specific protocols and regulations established by your institution and local authorities to ensure

the highest standards of safety and compliance.

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References

- 1. Davasaicin | C₂₂H₃₀N₂O₃ | CID 177287 - PubChem [pubchem.ncbi.nlm.nih.gov]
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